

How to prepare YC-1 stock solution for experiments

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Compound of Interest

Compound Name: yc-1

Cat. No.: B235206

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Application Notes and Protocols for YC-1 For Researchers, Scientists, and Drug Development Professionals

Abstract

YC-1 [3-(5'-hydroxymethyl-2'-furyl)-1-benzylindazole] is a versatile cell-permeable small molecule with a dual mechanism of action. It is a nitric oxide (NO)-independent activator of soluble guanylyl cyclase (sGC), leading to increased levels of cyclic guanosine monophosphate (cGMP) and subsequent downstream signaling.[1] Additionally, **YC-1** is a potent inhibitor of Hypoxia-Inducible Factor-1 α (HIF-1 α), a key transcription factor in cellular adaptation to hypoxia and a critical target in cancer therapy.[2] These properties make **YC-1** a valuable tool in a wide range of research areas, including cancer biology, cardiovascular research, and inflammation studies. This document provides detailed protocols for the preparation of **YC-1** stock solutions and its application in a common cell-based assay.

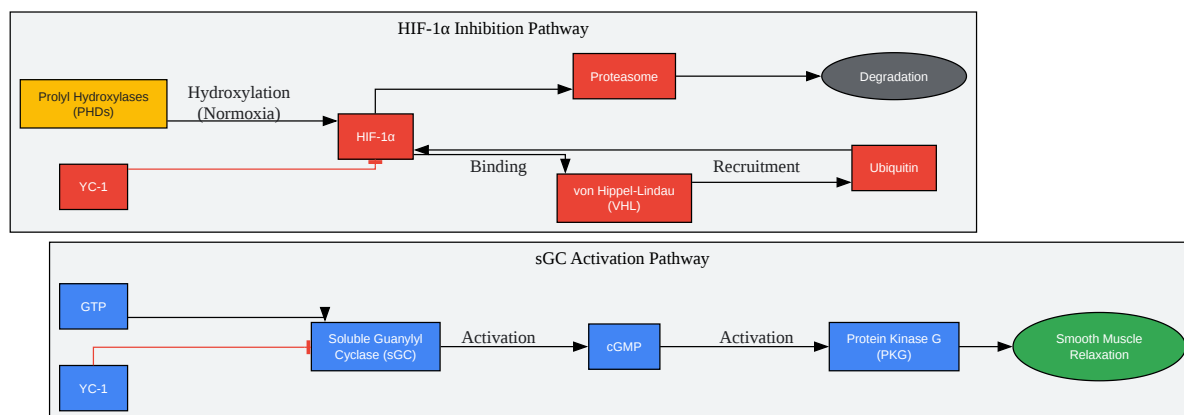
Quantitative Data Summary

The biological activity of **YC-1** can vary significantly depending on the cell type and experimental conditions. The following table summarizes key quantitative data for **YC-1**.

Parameter	Value	Cell Line/System	Reference
Molecular Weight	304.34 g/mol	N/A	[1]
IC50 (Platelet Aggregation)	14.6 μ M	Washed rabbit platelets (collagen-stimulated)	[1]
EC50 (Vasodilation)	1.9 μ M	Phenylephrine-contracted rabbit aortic rings	[1]
IC50 (Cell Viability)	~50 μ M (at 48h)	CAR (cisplatin-resistant human oral cancer)	[3]
IC50 (Cell Viability)	~25 μ M (at 72h)	CAR (cisplatin-resistant human oral cancer)	[3]

Signaling Pathways of YC-1

YC-1 exerts its biological effects primarily through two distinct signaling pathways: the activation of soluble guanylyl cyclase (sGC) and the inhibition of Hypoxia-Inducible Factor-1 α (HIF-1 α).



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Caption: Signaling pathways modulated by **YC-1**.

Experimental Protocols

Preparation of a 10 mM YC-1 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **YC-1** using dimethyl sulfoxide (DMSO) as the solvent.

Materials:

- **YC-1** powder (MW: 304.34 g/mol)
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes

- Analytical balance
- Vortex mixer

Procedure:

- Calculation:
 - To prepare a 10 mM (0.01 mol/L) solution, the required mass of **YC-1** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For 1 mL (0.001 L) of a 10 mM solution:
 - $\text{Mass (g)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 304.34 \text{ g/mol} = 0.0030434 \text{ g}$
 - $\text{Mass (mg)} = 3.0434 \text{ mg}$
- Weighing:
 - Carefully weigh out approximately 3.04 mg of **YC-1** powder on an analytical balance.
- Dissolution:
 - Transfer the weighed **YC-1** powder to a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Vortex the solution until the **YC-1** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.
- Storage:
 - Aliquot the 10 mM **YC-1** stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[\[4\]](#)

- For short-term storage (up to 1 month), store at -20°C.[4]
- Avoid repeated freeze-thaw cycles.[4]

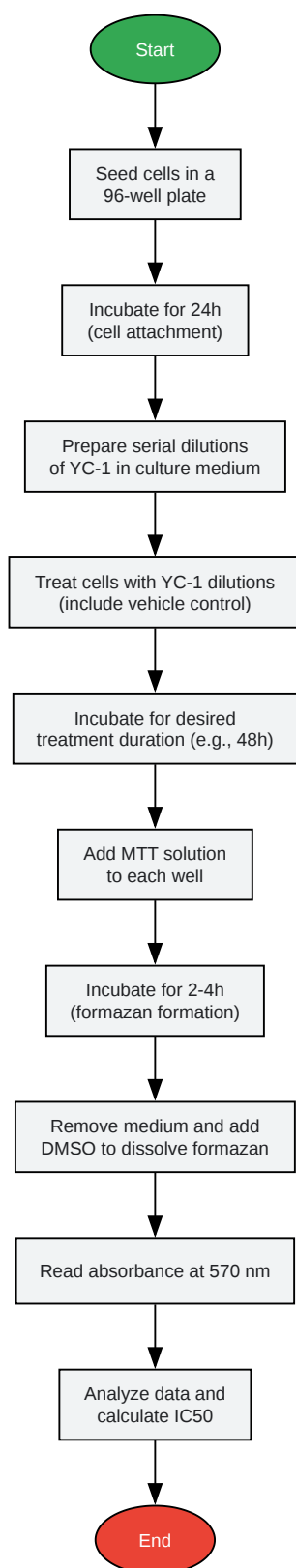
Cell Viability Assessment using MTT Assay

This protocol provides a general method for determining the effect of **YC-1** on the viability of adherent cancer cells using a 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay.

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- 96-well cell culture plates
- 10 mM **YC-1** stock solution in DMSO
- MTT solution (5 mg/mL in sterile PBS)
- DMSO (for solubilization)
- Phosphate-buffered saline (PBS)
- Multichannel pipette
- Microplate reader

Experimental Workflow:



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